

Application Notes and Protocols for 2-Chloropropene in a Research Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloropropene

Cat. No.: B1346963

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **2-Chloropropene** (Isopropenyl chloride, CAS No. 557-98-2) in a research laboratory environment. Adherence to these protocols is critical to ensure personnel safety and environmental protection.

Physical and Chemical Properties

2-Chloropropene is a clear, colorless, and volatile liquid.^[1] It is less dense than water and insoluble in water, but soluble in organic solvents such as ether, acetone, benzene, and chloroform.^[2] Its vapors are heavier than air, which may cause them to accumulate in low-lying areas.^[2]

Property	Value
Molecular Formula	C3H5Cl[1][3][4]
Molecular Weight	76.52 g/mol [2][1]
Boiling Point	22.6 °C (72.7 °F) at 760 mmHg[2]
Melting Point	-137.4 °C (-215.3 °F)[2]
Flash Point	< -4 °F (< -20 °C)[1]
Density	0.9017 g/cm ³ at 20 °C (68 °F)[2]
Vapor Density	2.63 (Air = 1)[2]
Vapor Pressure	828 mmHg at 25 °C (77 °F)[1]
Water Solubility	Insoluble[2][1]

Hazard Identification and Safety Precautions

2-Chloropropene is a highly flammable liquid and vapor and is toxic if swallowed or in contact with skin.[2] It can cause skin irritation and may cause dizziness or suffocation.[2][1]

GHS Hazard Statements:

- H224: Extremely flammable liquid and vapor.[2]
- H301: Toxic if swallowed.[2]
- H311: Toxic in contact with skin.[2]
- H315: Causes skin irritation.[2]

Incompatibilities: **2-Chloropropene** is incompatible with strong oxidizing agents, strong bases, and strong acids.[5] It can also react violently with aluminum and is incompatible with many amines, nitrides, azo/diazo compounds, alkali metals, and epoxides.[1]

Handling and Storage Protocols

3.1 Personal Protective Equipment (PPE)

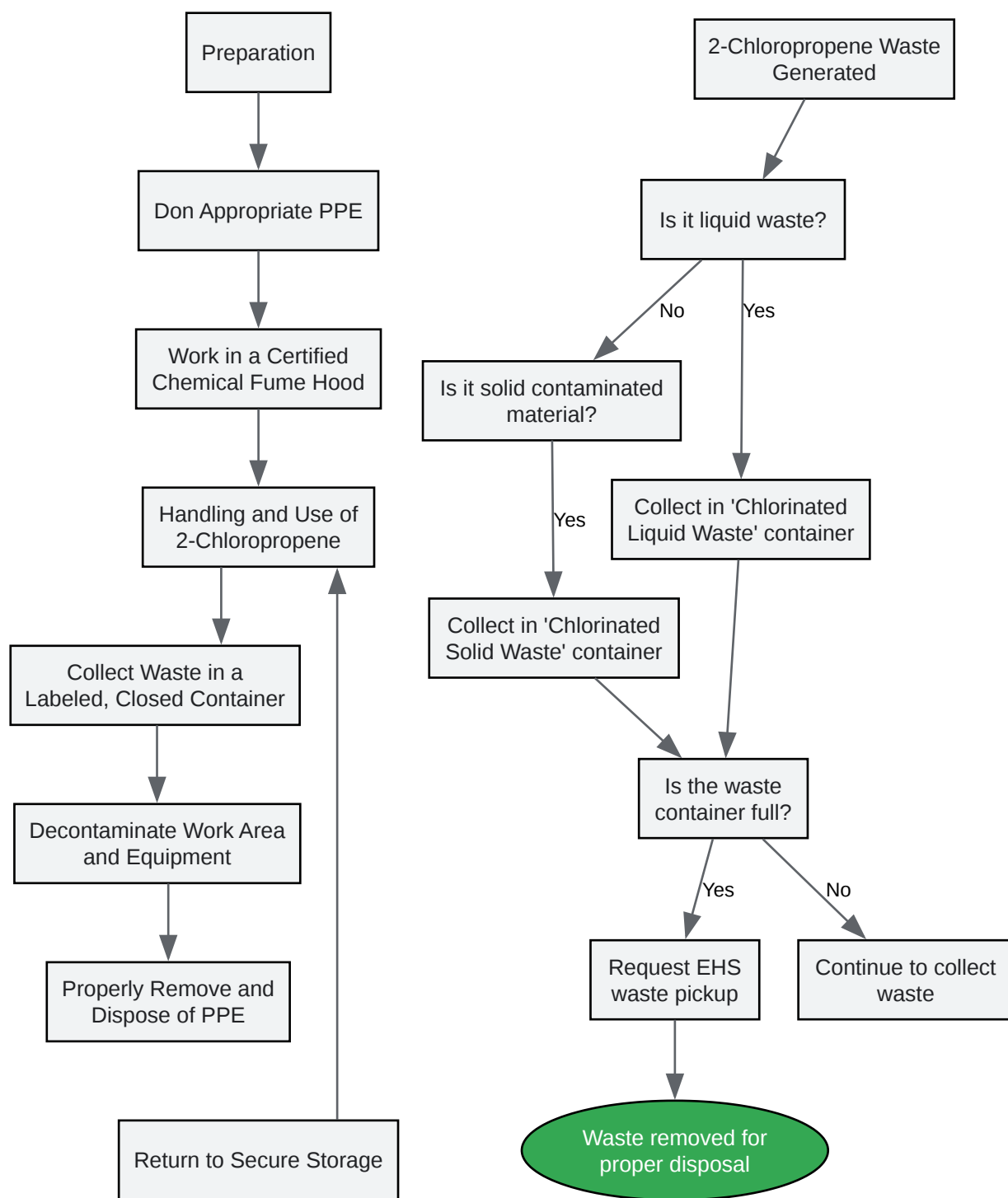
When handling **2-Chloropropene**, the following PPE is mandatory:

- Eye and Face Protection: Chemical safety goggles or a full-face shield.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene).[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes are required.[\[8\]](#) For larger quantities or in case of a splash risk, a chemically impervious suit and boots should be considered.[\[8\]](#)
- Respiratory Protection: All work with **2-Chloropropene** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[6\]](#) If there is a potential for exposure above the occupational exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[6\]](#)

3.2 Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from sources of ignition.[\[5\]](#)[\[6\]](#)[\[10\]](#)
- The recommended storage temperature is between 2-8°C (36-46°F).[\[1\]](#)
- Use only non-sparking tools and equipment when handling and opening containers.[\[5\]](#)
- Ground and bond containers during transfer to prevent static discharge.[\[5\]](#)[\[10\]](#)
- Do not store in aluminum containers.[\[6\]](#)

Experimental Workflow for Handling 2-Chloropropene



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- To cite this document: BenchChem. [Application Notes and Protocols for 2-Chloropropene in a Research Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346963#handling-and-disposal-procedures-for-2-chloropropene-in-research]

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